

An In-depth Technical Guide to N42 Grade Neodymium Magnet BX048

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Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

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This technical guide provides a comprehensive overview of the magnetic and physical properties of the N42 grade Neodymium Iron Boron (NdFeB) magnet, with a specific focus on the block magnet designated as **BX048**. This document is intended for researchers, scientists, and professionals in drug development who may utilize such components in their experimental apparatus, such as in magnetic separation, cell sorting, or customized laboratory equipment.

Core Properties of N42 Grade Neodymium Magnets

N42 grade neodymium magnets are a popular choice as they offer a strong magnetic performance at a reasonable cost, striking a balance between higher-cost, higher-strength grades and lower-cost, weaker alternatives.^{[1][2]} The "N" signifies that the magnet is made from a neodymium alloy, and "42" indicates a maximum energy product of approximately 42 Mega-Gauss-Oersteds (MGOe).^{[1][3]} This high energy product means that N42 magnets can store a large amount of magnetic energy, making them significantly stronger than standard ceramic magnets.^[1]

The **BX048** is a specific block magnet of this N42 grade. Multiple suppliers offer this component with consistent dimensions and magnetic properties.^{[4][5][6][7][8]}

Quantitative Data Summary

The following tables summarize the key magnetic, thermal, and physical properties of N42 grade magnets, including specific data for the **BX048** where available.

Table 1: Magnetic Properties of N42 Grade Magnets

Property	Symbol	Typical Value Range	Unit
Remanence	Br	1.29 - 1.33	T
Coercive Force	HcB	≥ 836	kA/m
Intrinsic Coercive Force	HcJ	≥ 955	kA/m
Maximum Energy Product	(BH)max	318 - 350	kJ/m ³
40 - 44	MGOe		
Surface Field (for BX048)	-	~4876 - 5876	Gauss

Sources:[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Table 2: Thermal Properties of N42 Grade Magnets

Property	Symbol	Typical Value	Unit
Maximum Operating Temperature	T _w	80	°C
Curie Temperature	T _c	310	°C
Temperature Coefficient of Br	α(Br)	-0.12	%/°C
Temperature Coefficient of HcJ	α(HcJ)	-0.62	%/°C

Sources:[\[1\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#)

Table 3: Physical and Mechanical Properties of **BX048** Magnet

Property	Typical Value	Unit
Material	NdFeB (Neodymium Iron Boron)	-
Grade	N42	-
Dimensions	1 x 1/4 x 1/2	inch
25.4 x 6.35 x 12.7	mm	
Coating	Nickel-Copper-Nickel (Ni-Cu-Ni)	-
Magnetization Direction	Through Thickness	-
Pull Force (approx.)	18.71	lbs
Density	~7.5 - 7.8	g/cm ³

Sources:[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)

Experimental Protocols: Characterization of Magnetic Properties

For researchers utilizing magnets in their experimental setups, verifying the magnetic properties can be crucial. Below are generalized methodologies for key magnetic characterization experiments.

Measurement of Remanence (Br) and Coercivity (HcB, HcJ)

A common method for measuring the primary magnetic properties is through the use of a B-H Tracer or a Vibrating Sample Magnetometer (VSM).

Objective: To plot the second quadrant demagnetization curve (B-H curve) from which Remanence (B_r), Coercivity (H_{cB}), and Intrinsic Coercivity (H_{cJ}) can be determined.

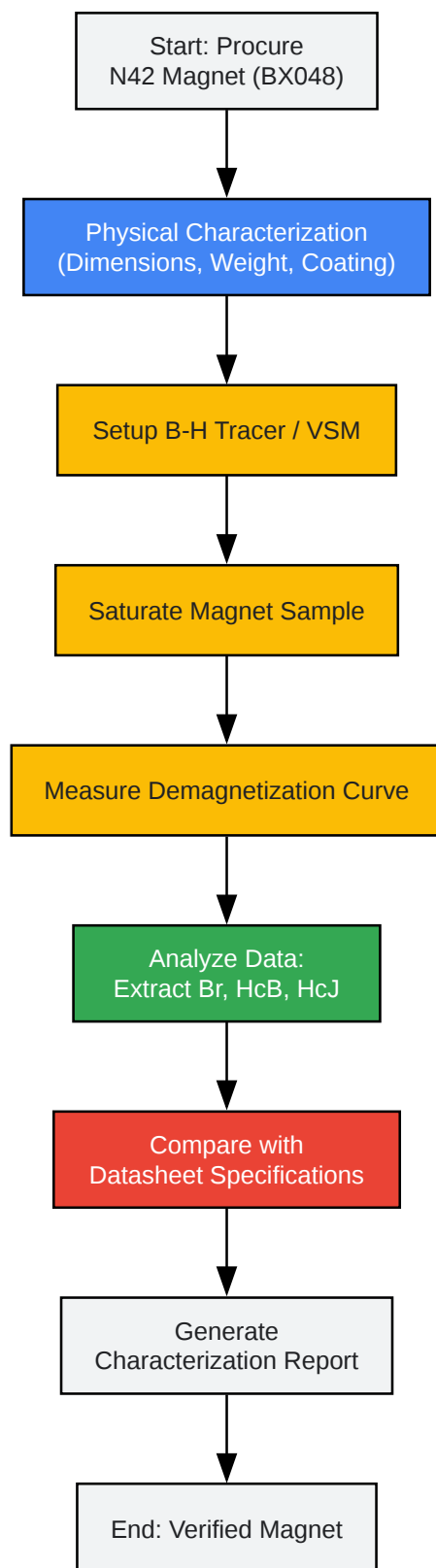
Methodology:

- **Sample Preparation:** A sample of the magnetic material (e.g., a **BX048** magnet) is placed in the sample holder of the measurement instrument. The dimensions and weight of the sample are precisely measured.
- **Saturation:** The sample is first subjected to a strong magnetic field sufficient to drive it to magnetic saturation.
- **Demagnetization Curve Measurement:** The external magnetic field is then swept from the maximum value down to zero and then into the negative (demagnetizing) direction.
- **Data Acquisition:** During this sweep, the magnetic moment of the sample is measured. This is then used to calculate the magnetic flux density (B) and the magnetic field strength (H).
- **Analysis:**
 - **Remanence (B_r):** The value of B when the external field H is zero.
 - **Coercivity (H_{cB}):** The value of the negative H field required to reduce the magnetic flux density B to zero.
 - **Intrinsic Coercivity (H_{cJ}):** The value of the negative H field required to reduce the intrinsic magnetization (M) of the material to zero. This point is identified on the intrinsic demagnetization curve (M - H curve).

Visualizations

Logical Workflow for Magnetic Material Characterization

The following diagram illustrates a typical workflow for the characterization and verification of magnetic materials like the N42 grade magnet.



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Caption: Workflow for the characterization of N42 magnetic properties.

It is important to note that while this guide provides detailed information on the properties of the N42 magnet, its application in biological signaling pathways is not a direct one. Instead, its utility for researchers in life sciences lies in its incorporation into the instrumentation that facilitates their experiments.

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